

Physicochemical Properties of DSHN: A Technical Guide

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Compound of Interest

Compound Name: DSHN

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Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of **DSHN**, chemically identified as 5-(N,N-diethylsulfamoyl)-3-hydroxy-2-naphthoic acid. **DSHN** is a small molecule agonist of the nuclear receptor subfamily 0 group B member 2 (NR0B2), also known as Small Heterodimer Partner (SHP). Through the activation of NR0B2, **DSHN** plays a role in regulating the Liver X Receptor (LXR) signaling pathway, which is crucial in cholesterol metabolism and inflammation. This document collates available quantitative data, outlines detailed experimental methodologies for property determination, and visualizes the relevant biological pathways and experimental workflows.

Core Physicochemical Properties

Quantitative data for the physicochemical properties of **DSHN** are not extensively available in public literature. However, data for the closely related parent compound, 3-hydroxy-2-naphthoic acid, provides valuable insights. The following tables summarize the available and inferred data for **DSHN** and its parent compound.

Table 1: General Physicochemical Properties of **DSHN**

Property	Value	Source
IUPAC Name	5-(N,N-diethylsulfamoyl)-3-hydroxy-2-naphthoic acid	-
Molecular Formula	C16H19NO5S	[1]
Molecular Weight	337.39 g/mol	Calculated
Appearance	Not specified (likely a solid)	-

Table 2: Physicochemical Properties of 3-hydroxy-2-naphthoic acid (Parent Compound)

Property	Value	Source
Melting Point	218-221 °C	
pKa	3.02 ± 0.30 (Predicted)	[2]
Water Solubility	Practically insoluble	[3]
Solubility in Organic Solvents	Soluble in ethanol, ether, benzene, chloroform, and alkaline solutions.	[3][4]
LogP	Not available	-

Experimental Protocols

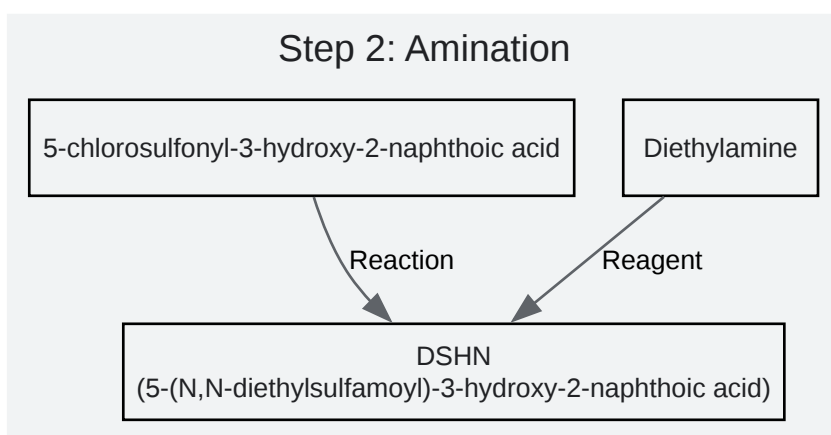
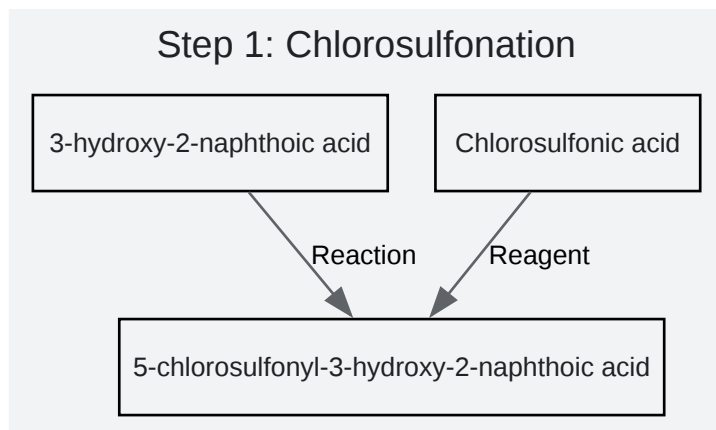
Detailed experimental protocols for the synthesis and characterization of **DSHN** are not publicly available. However, based on standard organic chemistry procedures for analogous compounds, the following methodologies are proposed.

Synthesis of DSHN

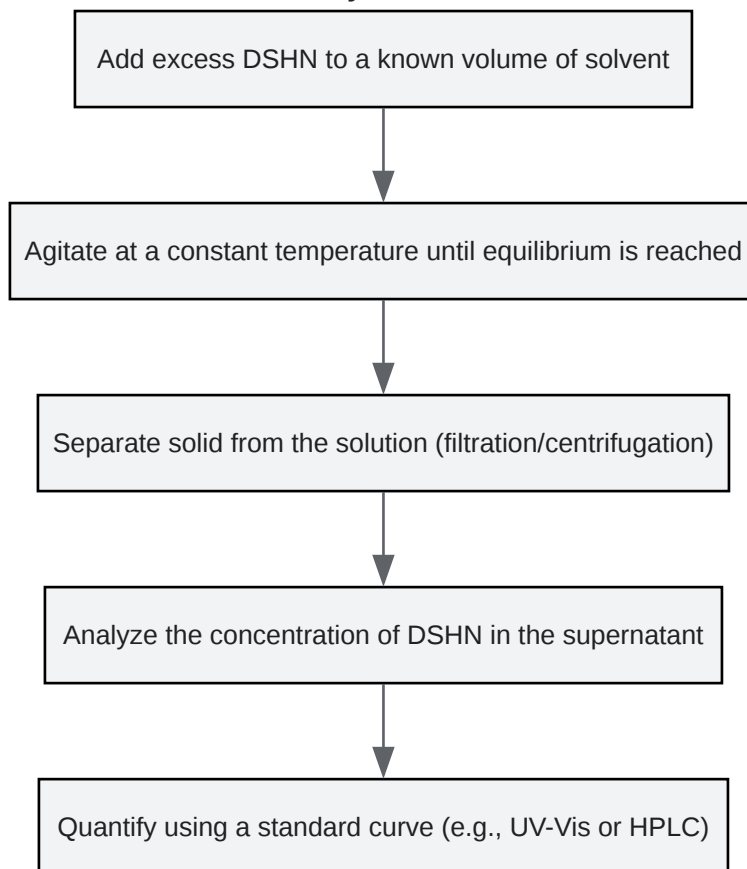
The synthesis of **DSHN** would likely involve a multi-step process starting from 3-hydroxy-2-naphthoic acid. A plausible synthetic route is outlined below.

Workflow for the Synthesis of **DSHN**

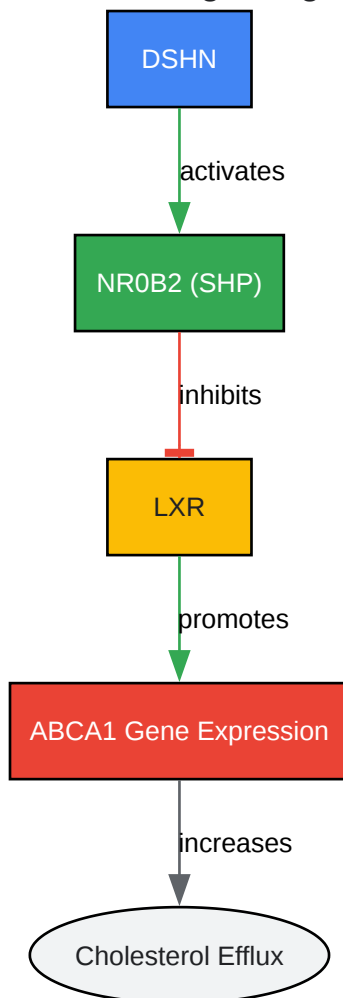
Proposed Synthesis Workflow for DSHN



Shake-Flask Solubility Measurement Workflow



DSHN-Mediated Signaling Pathway



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